

Comparative Kinase Selectivity Profiling of HPK1 Inhibitors

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Compound of Interest		
Compound Name:	Hpk1-IN-38	
Cat. No.:	B12392069	Get Quote

Disclaimer: No public experimental data could be found for a compound specifically named "**Hpk1-IN-38**." This guide therefore provides a comparative overview of several publicly disclosed inhibitors of Hematopoietic Progenitor Kinase 1 (HPK1), a critical negative regulator of T-cell activation and a promising target in immuno-oncology.

This guide is intended for researchers, scientists, and drug development professionals, offering a comparative look at the performance of notable HPK1 inhibitors based on available experimental data.

Data Presentation: Performance of HPK1 Inhibitors

The following table summarizes the biochemical potency of selected small molecule inhibitors against HPK1. Direct, comprehensive side-by-side kinome-wide selectivity data is not publicly available for all compounds. The reported selectivity is based on descriptions in the cited literature.

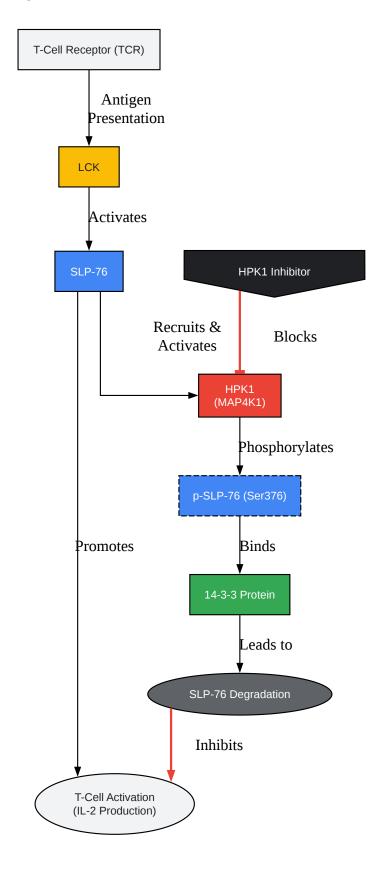


Compound Name	Target	Potency (IC50/Ki)	Reported Selectivity Profile
Sunitinib	Multi-kinase	Ki: ~10 nM[1]	A multi-receptor tyrosine kinase (RTK) inhibitor with known off-target activity against HPK1.[1][2] Its primary targets include c-KIT, VEGFR, and PDGFR.[2]
GNE-1858	HPK1	IC50: 1.9 nM[1][3]	A potent and ATP- competitive HPK1 inhibitor.[3]
BGB-15025	HPK1	IC50: 1.04 nM[4][5]	Described as a potent and selective HPK1 inhibitor with a good selectivity profile against other MAP4K family members.[4]
Compound K (BMS)	HPK1	IC50: 2.6 nM[1]	Reported to have over 50-fold greater selectivity against HPK1 compared to other members of the MAP4K family.[1]
CFI-402411	HPK1	Not Disclosed	A highly potent inhibitor of HPK1 currently in clinical trials.[6]

Signaling Pathway and Experimental Workflow Visualizations



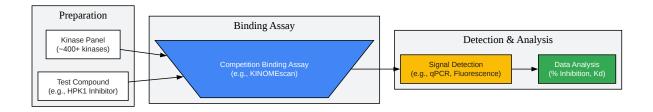
The following diagrams illustrate the HPK1 signaling pathway and a general workflow for kinase selectivity profiling.





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HPK1 signaling pathway in T-cell regulation.



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